

The Orexigenic Effects of 26RFa

Intracerebroventricular Injection: A Technical Guide

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Compound of Interest

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Introduction

26RFa, also known as pyroglutamylated RFamide peptide (QRFP), is a neuropeptide belonging to the RFamide peptide family.^{[1][2]} It was identified as the endogenous ligand for the G protein-coupled receptor GPR103 (also known as QRFP).^{[1][3][4]} The primary structure of 26RFa is highly conserved across vertebrate evolution, suggesting it plays a crucial role in regulating vital physiological functions.^[4] In the brain, 26RFa and its receptor, GPR103, are predominantly expressed in hypothalamic nuclei, such as the ventromedial hypothalamic nucleus (VMN) and the lateral hypothalamic area (LHA), which are key regions involved in the control of energy balance and food intake.^{[4][5][6][7]} Intracerebroventricular (ICV) administration of 26RFa has been consistently shown to be a potent stimulator of food consumption, highlighting its significant role as an orexigenic peptide.^{[2][6][7][8]} This technical guide provides an in-depth overview of the orexigenic effects of centrally administered 26RFa, detailing the experimental protocols, quantitative outcomes, and underlying signaling pathways for researchers and drug development professionals.

Quantitative Data on Orexigenic Effects

The orexigenic activity of 26RFa following intracerebroventricular (ICV) injection has been quantified in various rodent models. The tables below summarize the dose-dependent effects on food intake at different time points.

Table 1: Effect of ICV 26RFa on Food Intake in Mice

Dose (µg)	Time Post-Injection (hours)	Cumulative Food Intake (g) vs. Vehicle	Reference
0.01 (10 ng)	2	Slight, non-significant increase	[7]
0.1 (100 ng)	0.5	~0.25 g vs. ~0.05 g	[7]
0.1 (100 ng)	1	~0.4 g vs. ~0.1 g	[7]
0.1 (100 ng)	2	~0.5 g vs. ~0.15 g	[7]
1.0 (1000 ng)	0.5	~0.35 g vs. ~0.05 g	[7]
1.0 (1000 ng)	1	~0.6 g vs. ~0.1 g	[7]
1.0 (1000 ng)	2	~0.8 g vs. ~0.15 g	[7]
5	1	~0.8 g vs. ~0.1 g	[8]
5	2	~1.2 g vs. ~0.2 g	[8]
5	4	~1.4 g vs. ~0.3 g	[8]
5	24	~3.8 g vs. ~3.2 g	[8]

Data are approximated from graphical representations in the cited literature. Experiments were typically performed in partially food-deprived mice.[7][8]

Table 2: Effect of ICV 43RFa (QRFP) on Food Intake in Mice

Dose (µg)	Time Post-Injection (hours)	Cumulative Food Intake (g) vs. Vehicle	Reference
5	1	~0.6 g vs. ~0.1 g	[8]
5	2	~0.8 g vs. ~0.2 g	[8]
10	1	~0.9 g vs. ~0.1 g	[8]
10	2	~1.4 g vs. ~0.2 g	[8]
10	4	~1.6 g vs. ~0.3 g	[8]
10	24	~4.0 g vs. ~3.2 g	[8]

43RFa (QRFP) is the N-terminally extended form of 26RFa.[2] Data are approximated from graphical representations in the cited literature.[8]

Experimental Protocols

Intracerebroventricular (ICV) Cannulation and Injection

This protocol describes the surgical implantation of a guide cannula for direct administration of substances into the lateral ventricle of a rodent brain.

Materials:

- Stereotaxic apparatus
- Anesthesia system (e.g., isoflurane)
- Heating pad
- Surgical tools (scalpel, forceps, hemostats)
- Skull drill
- Guide cannula and dummy cannula
- Dental cement and skull screws

- Injection syringe (e.g., Hamilton syringe) connected to an internal cannula via PE tubing
- 26RFa peptide dissolved in sterile saline or artificial cerebrospinal fluid (aCSF)

Procedure:

- Anesthesia and Preparation: Anesthetize the animal (e.g., mouse or rat) using isoflurane and place it in the stereotaxic frame.^[9] Maintain body temperature with a heating pad. Shave the scalp and sterilize the area with an antiseptic solution.
- Surgical Incision: Make a midline incision on the scalp to expose the skull. Clean the skull surface with hydrogen peroxide to visualize the cranial sutures, particularly bregma and lambda.^{[9][10]}
- Cannula Implantation:
 - Identify the target coordinates for the lateral ventricle relative to bregma. For mice, typical coordinates are: Anterior/Posterior: -0.5 mm, Medial/Lateral: ± 1.0 mm, Dorsal/Ventral: -2.5 mm.^{[9][10]} These coordinates may require adjustment based on the specific strain and age of the animal.
 - Drill a small hole through the skull at the target coordinates. Anchor one or more stainless steel screws to the skull to help secure the dental cement.
 - Slowly lower the guide cannula through the burr hole to the target ventral depth.
 - Secure the cannula to the skull and anchor screws using dental cement.
 - Insert a dummy cannula into the guide cannula to prevent blockage.
- Post-Operative Care and Recovery: Suture the scalp incision.^[10] Administer analgesics as required and allow the animal to recover for at least one week before experimentation.
- ICV Injection:
 - Gently restrain the conscious animal and remove the dummy cannula.

- Insert the internal cannula (which extends slightly beyond the guide cannula) connected to the injection syringe.
- Infuse the desired volume of 26RFa solution (typically 1-5 μ L) over a period of 1-2 minutes to avoid a rapid increase in intracranial pressure.[\[10\]](#)
- Leave the injector in place for an additional minute to allow for diffusion before replacing the dummy cannula.[\[10\]](#)

Measurement of Food Intake

This protocol details the manual measurement of food consumption following ICV injection.

Materials:

- Individually housed animal cages
- Pre-weighed standard or high-fat chow
- Balance with a precision of at least 0.01 g

Procedure:

- Acclimation: House animals individually for several days before the experiment to acclimate them to the cages and monitoring procedures.
- Fasting (Optional): In many protocols, animals are food-deprived for a set period (e.g., 16-18 hours) before injection to reduce variability and potentiate the orexigenic effect.[\[2\]](#)[\[7\]](#)[\[11\]](#)
- Baseline Measurement: Before the ICV injection, provide a pre-weighed amount of food in the cage.
- Post-Injection Measurement: Immediately after the injection, return the animal to its home cage with the pre-weighed food.[\[12\]](#)
- Data Collection: At specified time points (e.g., 30 min, 1, 2, 4, 9, and 24 hours), remove the food hopper and weigh it.[\[12\]](#)[\[13\]](#) Account for any spillage by weighing the spilled food collected from the cage bedding.

- Calculation: Calculate the cumulative food intake at each time point by subtracting the final weight of the food (hopper + spillage) from the initial weight. Food intake is often normalized to the animal's body weight.[\[12\]](#)

Hypothalamic Explant Culture and Neuropeptide Release Assay

This protocol is used to measure the effect of 26RFa on the release of other neuropeptides, such as NPY and α -MSH, from hypothalamic tissue in vitro.[\[14\]](#)

Materials:

- Freshly dissected rat hypothalami
- Incubation medium (e.g., aCSF)
- 26RFa, leptin, and/or receptor antagonists
- Radioimmunoassay (RIA) kits for NPY and α -MSH

Procedure:

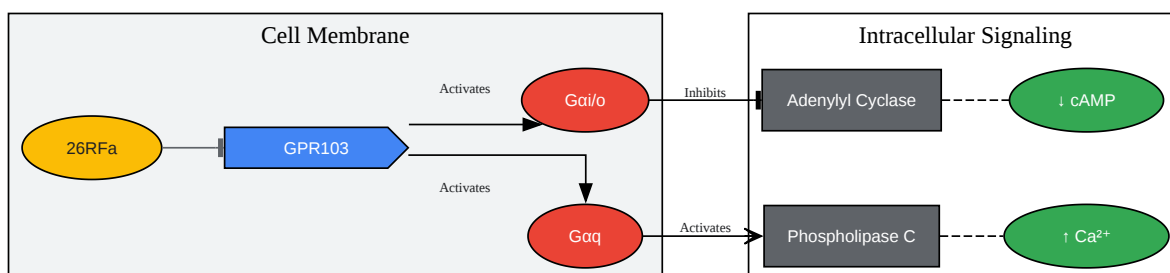
- Tissue Preparation: Rapidly decapitate the animal and dissect the ventral hypothalamus.
- Incubation: Place the hypothalamic explants in a survival medium. Add test substances (e.g., 350 pmol of 26RFa) to the medium.[\[14\]](#)
- Sample Collection: After a set incubation period, collect the medium.
- Quantification: Measure the concentration of NPY and α -MSH in the collected medium using specific RIA kits.[\[14\]](#)

Signaling Pathways and Mechanisms of Action

GPR103 Receptor Signaling

26RFa exerts its effects by binding to its cognate receptor, GPR103. Functional assays in transfected cell lines (CHO or HEK293) have shown that GPR103 activation is coupled to both

Gi/o and Gq signaling pathways.[4] This dual coupling leads to the inhibition of adenylyl cyclase, resulting in decreased cyclic AMP (cAMP) production, and the activation of phospholipase C, which triggers intracellular calcium mobilization.[4]



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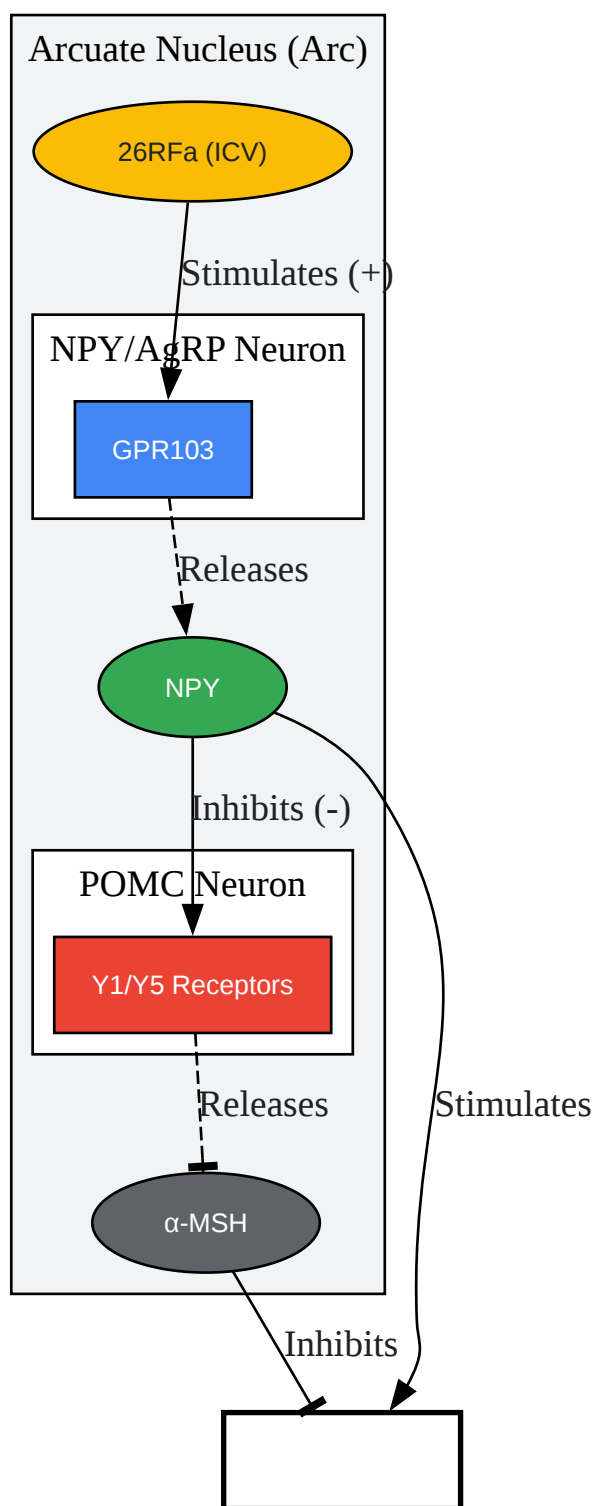
GPR103 receptor signaling cascade.

Hypothalamic Neuronal Circuitry

The orexigenic action of 26RFa is primarily mediated through the modulation of the key appetite-regulating neurons in the arcuate nucleus (Arc) of the hypothalamus: the Neuropeptide Y (NPY) / Agouti-related peptide (AgRP) neurons and the Pro-opiomelanocortin (POMC) neurons.[2][4][14]

Studies have shown that ICV injection of 26RFa stimulates NPY expression and release while decreasing POMC expression and the release of its anorexigenic cleavage product, α -melanocyte-stimulating hormone (α -MSH).[14] In situ hybridization has revealed that the GPR103 receptor is expressed on NPY neurons but not on POMC neurons.[14]

This leads to a model where 26RFa directly activates NPY neurons. The subsequently released NPY acts on Y1 and Y5 receptors located on the adjacent POMC neurons, leading to their inhibition.[2][14] The suppression of the POMC system reduces the release of α -MSH, a potent anorexigenic signal, thereby resulting in a powerful stimulation of food intake.[14] This mechanism is further supported by findings that the orexigenic effect of 26RFa is abolished by the central administration of NPY Y1 and Y5 receptor antagonists.[2][14]



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26RFa's modulation of hypothalamic feeding circuits.

Conclusion

The central administration of the neuropeptide 26RFa consistently and potently stimulates food intake in rodents. This orexigenic effect is dose-dependent and mediated by the activation of its receptor, GPR103, which is coupled to Gi/o and Gq signaling pathways. The primary mechanism of action within the hypothalamus involves the direct stimulation of NPY/AgRP neurons in the arcuate nucleus, which in turn inhibit adjacent POMC neurons, leading to a reduction in anorexigenic α -MSH signaling. The robust nature of this effect, particularly in states of energy deficit or in models of obesity, positions the 26RFa/GPR103 system as a critical regulator of energy homeostasis and a potential therapeutic target for modulating appetite and treating metabolic disorders.[2][6]

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